

Piridocaine Hydrochloride: A Technical Overview of its Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Piridocaine Hydrochloride

Cat. No.: B10859276

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known chemical properties and structural information for **Piridocaine Hydrochloride**. The data presented herein is based on publicly available chemical databases.

Core Chemical Properties and Identifiers

The following table summarizes the key chemical and structural identifiers for **Piridocaine Hydrochloride**.^{[1][2][3]} It is important to note that quantitative experimental data such as melting point, boiling point, solubility, and pKa for **Piridocaine Hydrochloride** are not readily available in the cited public resources.

Property	Value
Molecular Formula	C14H20N2O2.ClH[1]
Molecular Weight	284.78 g/mol [1]
IUPAC Name	2-(piperidin-2-yl)ethyl 2-aminobenzoate hydrochloride
SMILES	<chem>c1ccc(c(c1)C(=O)OCCC2CCCCN2)N.Cl</chem> [1]
InChI	InChI=1S/C14H20N2O2.ClH/c15-13-7-2-1-6-12(13)14(17)18-10-8-11-5-3-4-9-16-11;/h1-2,6-7,11,16H,3-5,8-10,15H2;1H[1]
InChIKey	AOTAYHZDDHTRBZ-UHFFFAOYSA-N[1]
Stereochemistry	Racemic[1][2]
Common Synonyms	Lucaine, Beta-(2-piperidyl)ethyl o-aminobenzoate[2]

Chemical Structure

The two-dimensional chemical structure of **Piridocaine Hydrochloride** is depicted below. This visualization was generated based on its SMILES (Simplified Molecular-Input Line-Entry System) representation.

Figure 1. 2D structure of **Piridocaine Hydrochloride**.

Experimental Protocols

A comprehensive search of available scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis or analysis of **Piridocaine Hydrochloride**. While methods for related local anesthetic compounds such as lidocaine and prilocaine are documented, these protocols are not directly applicable to **Piridocaine Hydrochloride** and are therefore not included in this guide to maintain accuracy.

Further Research

Professionals in drug development and research are encouraged to perform their own internal experimental evaluations to determine the quantitative chemical properties of **Piridocaine Hydrochloride**, such as its melting point, boiling point, solubility profile, and pKa. The development of validated analytical methods, for instance using High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS), would be essential for quality control and further research into this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Prilocaine | C₁₃H₂₀N₂O | CID 4906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Lidocaine hydrochloride | 73-78-9 [chemicalbook.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [Piridocaine Hydrochloride: A Technical Overview of its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10859276#piridocaine-hydrochloride-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com